

Isonicotine-d3 safety data sheet information

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Compound of Interest

Compound Name: Isonicotine-d3

Cat. No.: B15294545

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Isonicotine-d3: A Technical Safety Guide

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Isonicotine-d3** (CAS: 1346601-08-8) is not publicly available. This guide has been developed using the safety data for the structurally similar, non-deuterated parent compound, Isonicotinic Acid (CAS: 55-22-1), as a surrogate. While the toxicological properties of deuterated compounds are generally similar to their non-deuterated counterparts, their metabolic profiles and reaction rates can differ. The information herein should be used as a guideline and not as a direct substitute for a substance-specific SDS.

This technical guide provides an in-depth overview of the safety information for **Isonicotine-d3**, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Isonicotine-d3 is anticipated to share the hazard profile of isonicotinic acid. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), isonicotinic acid is classified as follows:

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1]

GHS Pictogram:



Exclamation Mark

Signal Word: Warning[1][2]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
 - P264: Wash skin thoroughly after handling.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.
 - P337 + P313: If eye irritation persists: Get medical advice/attention.

- P362: Take off contaminated clothing and wash before reuse.
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.[\[1\]](#)
- Disposal:
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[1\]](#)

Toxicological Data

The following toxicological data is for Isonicotinic Acid and is provided as an estimate for **Isonicotine-d3**.

Endpoint	Value	Species	Route	Reference
LD50	5000 mg/kg	Rat	Oral	[1] [2]
LD50	3123 mg/kg	Mouse	Oral	[4]

Physical and Chemical Properties

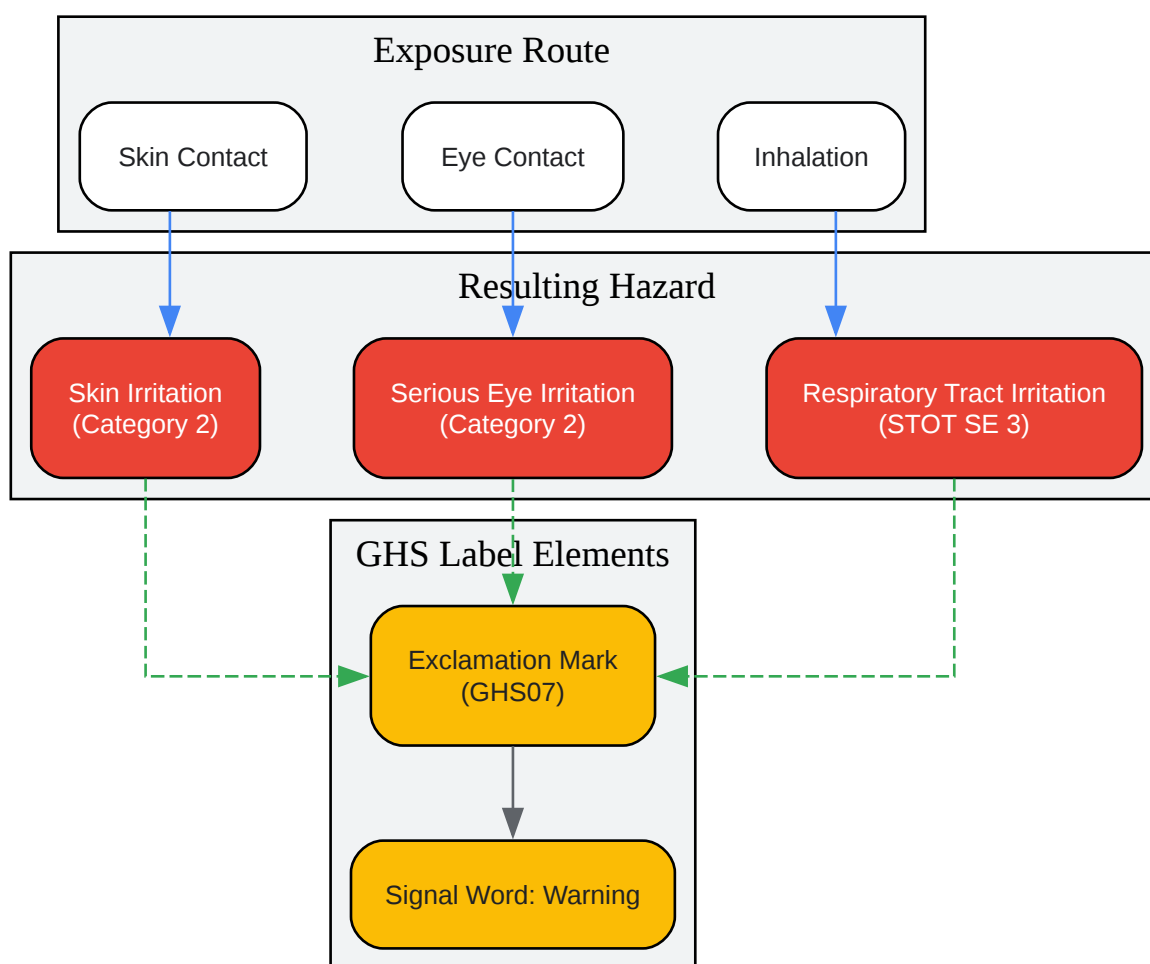
Property	Value for Isonicotinic Acid	Reference
Molecular Formula	C ₆ H ₅ NO ₂	[2]
Molecular Weight	123.11 g/mol	[1] [2]
Appearance	White to light yellow crystalline powder	[5]
Melting Point	≥300 °C	[5]
Boiling Point	260 °C (15 mmHg)	[5]
Solubility	Slightly soluble in cold water, soluble in hot water	[5]

Experimental Protocols

Detailed experimental protocols for the toxicological studies of **Isonicotine-d3** are not available. The cited LD50 values for isonicotinic acid are from standardized acute toxicity studies. These protocols typically involve the administration of a single dose of the substance to animals, followed by observation for a set period (e.g., 14 days) to determine the dose that is lethal to 50% of the test population.

Signalling Pathways and Workflows

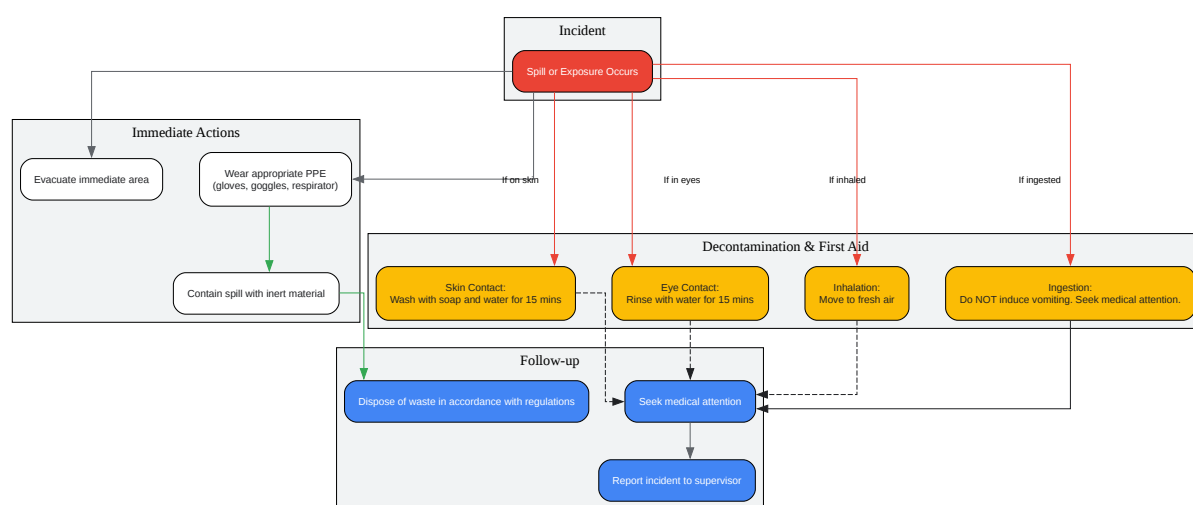
GHS Classification Logic



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Caption: GHS hazard classification pathway for **Isonicotine-d3** (inferred).

Emergency Response Workflow for Spills and Exposure



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